

2-Pentadecanone storage conditions and stability

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Compound Focus: 2-Pentadecanone

CAS No.: 2345-28-0

Cat. No.: S573501

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Chemical Identity & Physical Properties

This table summarizes the key identifying and physical characteristics of **2-Pentadecanone**.

Property	Specification / Value
CAS Registry Number	2345-28-0 [1] [2] [3]
Chemical Formula	C ₁₅ H ₃₀ O [1] [4] [2]
Molecular Weight (g/mol)	226.40 [1] [4]
Physical Form (at 20°C)	Solid [1]
Melting Point	39 °C [4], 37-41 °C (lit.) [3]
Boiling Point	293 - 294 °C @ 760 mmHg [4] [3]
Flash Point	113 °C (closed cup) [3]

Storage & Stability Specifications

Adhering to these conditions is critical for maintaining the chemical's stability and ensuring experimental consistency.

Parameter	Recommended Condition
Recommended Storage Temperature	20 °C [1]
Storage Environment	Cool place. Keep container tightly closed in a dry and well-ventilated place [1].
Chemical Stability	Stable under recommended storage conditions [1].
Incompatible Materials	Oxidizing agents, Reducing agents, Water [1].
Shelf Life	To the best of our knowledge, the chemical, physical, and toxicological properties have not been thoroughly investigated [1].

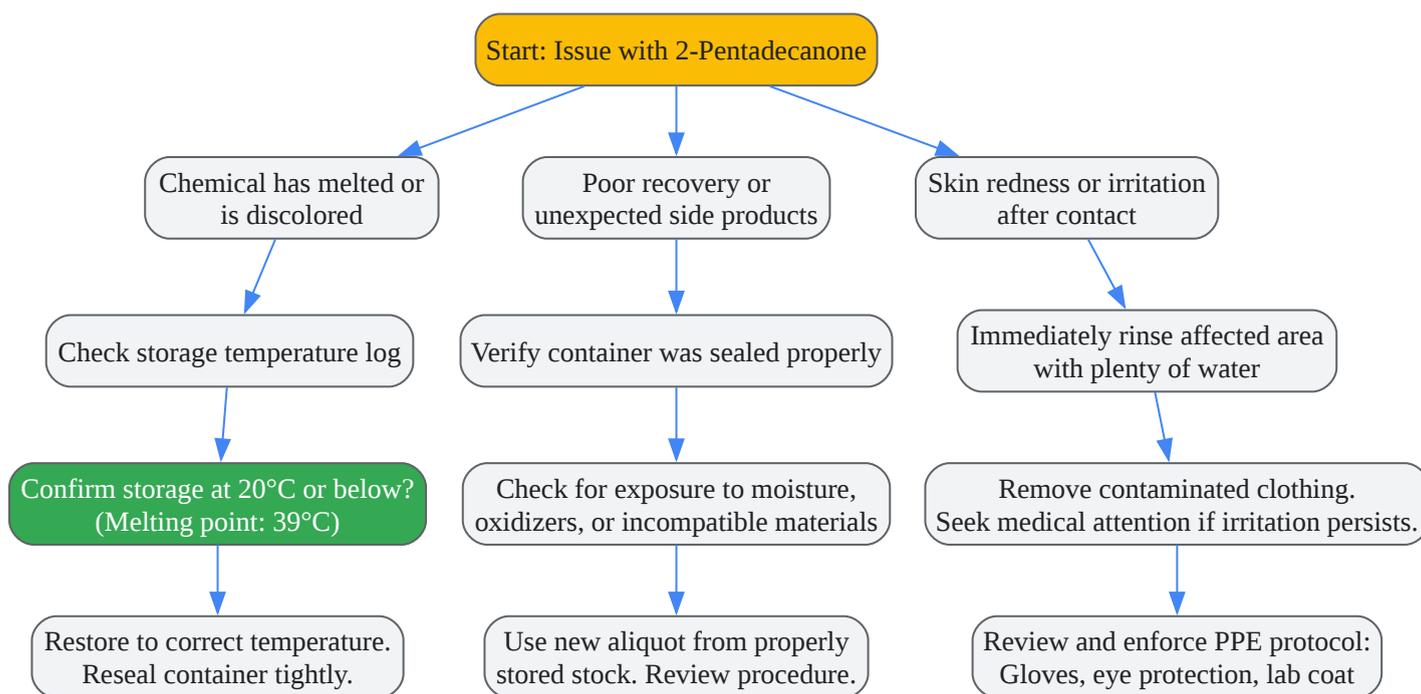
Handling & Safety Guidelines

This compound requires careful handling to prevent irritation or allergic reactions.

Aspect	Precautionary Measures
Hazard Classification	Causes skin irritation (H315). May cause an allergic skin reaction (H317). Causes serious eye irritation (H319) [1].
Personal Protective Equipment (PPE)	Wear protective gloves , eye protection (face shield and safety glasses), and a chemical-protective suit [1]. Use respiratory protection if ventilation is inadequate [1].
Handling Precautions	Avoid contact with skin and eyes. Avoid inhalation of vapour or mist. Handle in accordance with good industrial hygiene and safety practice. Wash hands after handling [1].

| **First Aid Measures** | **Skin contact:** Wash with soap and water [1]. **Eye contact:** Rinse cautiously with water for several minutes [1]. |

Troubleshooting Common Experimental Issues



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Frequently Asked Questions (FAQs)

Q1: What is the primary use of 2-Pentadecanone in a research or industrial context? It is identified for use as a **laboratory chemical** in R&D [1]. It is also classified as **Fragrance Grade** and is used in **flavors and fragrances**, noted for its floral and spicy sensory characteristics [3].

Q2: Are there any known biomarkers or natural occurrences of this compound? 2-Pentadecanone has been detected, but not quantified, in various foods such as **green vegetables, cauliflowers, asparagus, and cereals**. This could make it a potential biomarker for the consumption of these foods [4].

Q3: My experiment is sensitive to water. What should I know? The safety datasheet lists **water** as an incompatible material [1]. Always ensure the compound is protected from moisture by keeping the container tightly sealed in a dry environment.

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References

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